

An In-Depth Technical Guide to Methyl 5-bromo-6-methylpicolinate

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Compound of Interest

Compound Name: **Methyl 5-bromo-6-methylpicolinate**

Cat. No.: **B594140**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 5-bromo-6-methylpicolinate**, a key intermediate in organic and medicinal chemistry. This document details its chemical and physical properties, provides a thorough experimental protocol for its synthesis, and explores its applications in the development of novel therapeutic agents. The information is presented to support researchers and professionals in leveraging this compound for their work in drug discovery and chemical synthesis.

Chemical Properties and Identifiers

Methyl 5-bromo-6-methylpicolinate is a pyridine derivative with the systematic IUPAC name methyl 5-bromo-6-methylpyridine-2-carboxylate. Its chemical structure and key identifiers are crucial for its accurate use in research and development.

Property	Value	Reference
CAS Number	1215860-20-0	
Molecular Formula	C ₈ H ₈ BrNO ₂	
Molecular Weight	230.06 g/mol	
Physical Form	Solid	
Purity	Typically ≥97%	

Physicochemical Properties

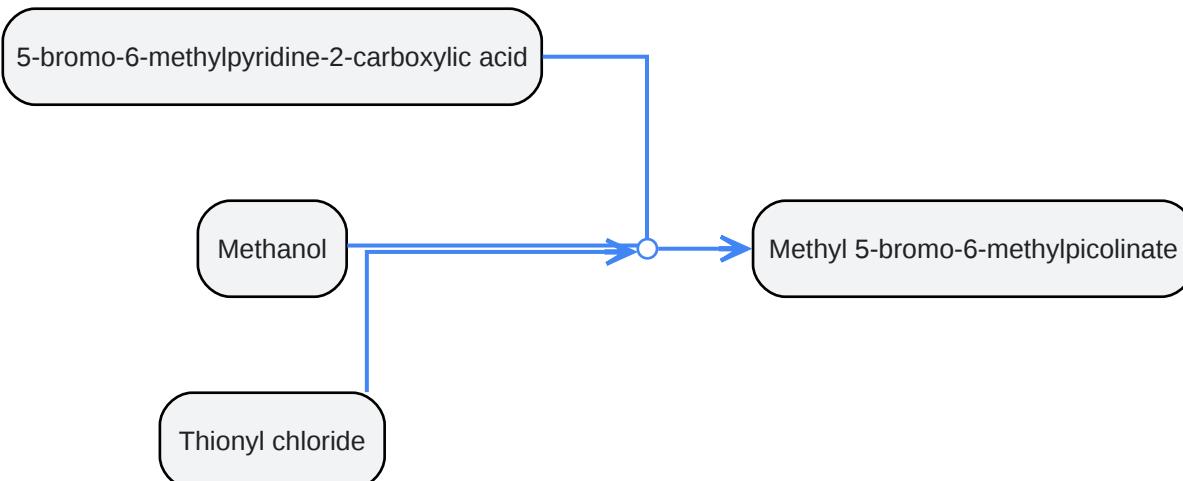
Understanding the physicochemical properties of **Methyl 5-bromo-6-methylpicolinate** is essential for its handling, reaction optimization, and formulation. The following table summarizes available data, noting that some values are predicted.

Property	Value	Remarks	Reference
Boiling Point	301.8 ± 37.0 °C	Predicted	[1]
Density	1.503 ± 0.06 g/cm ³	Predicted	[1]
Storage Temperature	Inert atmosphere, room temperature	[1]	

Synthesis of Methyl 5-bromo-6-methylpicolinate

The following is a detailed experimental protocol for the synthesis of **Methyl 5-bromo-6-methylpicolinate**, adapted from established procedures.

Reaction Scheme



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Caption: Synthesis of **Methyl 5-bromo-6-methylpicolinate**.

Experimental Protocol

This protocol describes the esterification of 5-bromo-6-methylpyridine-2-carboxylic acid to yield the target compound.[1]

Materials:

- 5-bromo-6-methylpyridine-2-carboxylic acid
- Methanol
- Thionyl chloride
- Methyl tert-butyl ether (MTBE)
- Hexane
- Water

Procedure:

- In a suitable reactor, charge 5-bromo-6-methylpyridine-2-carboxylic acid and methanol.

- Slowly add thionyl chloride to the stirred mixture, maintaining the temperature between 20-30 °C.
- After the addition is complete, heat the reaction mixture to 55-65 °C and maintain for 2 hours.
- Monitor the reaction progress by High-Performance Liquid Chromatography (HPLC) until the starting material is less than 2%.
- Remove the solvent by distillation under reduced pressure at a temperature below 40 °C.
- To the residue, add MTBE and stir for 30 minutes to dissolve the crude product.
- Transfer the MTBE solution to a separate vessel.
- Add water to the original reactor and then pump the MTBE solution back into the reactor, maintaining a temperature of 0-5 °C with stirring for 1 hour.
- Separate the aqueous and organic layers. Extract the aqueous layer with MTBE.
- Combine all organic phases and concentrate under reduced pressure at a temperature below 40 °C.
- Add hexane to the concentrated residue and stir.
- Isolate the solid product by centrifugation and dry to obtain **Methyl 5-bromo-6-methylpicolinate** as a white powder.[\[1\]](#)

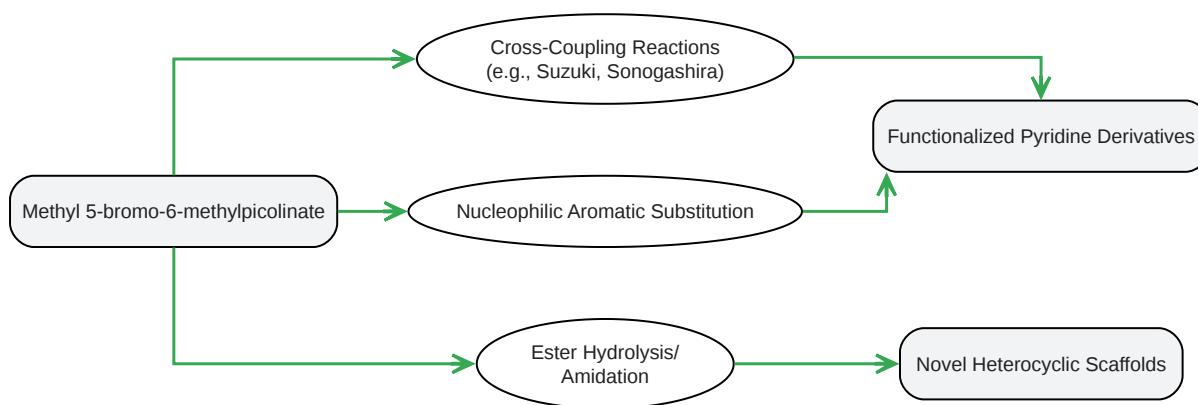
Applications in Drug Development and Chemical Synthesis

Methyl 5-bromo-6-methylpicolinate serves as a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[2\]](#)[\[3\]](#) Its utility stems from the presence of multiple reactive sites that allow for further functionalization.

While specific, publicly available examples of its direct incorporation into named drug candidates are limited, its structural motifs are found in various biologically active compounds. The bromo- and methyl-substituted pyridine core is a common scaffold in medicinal chemistry. The bromine atom can be readily displaced or used in cross-coupling reactions to introduce new functionalities, making it a versatile intermediate for creating libraries of compounds for screening.

General Synthetic Utility Workflow

The following diagram illustrates the general utility of **Methyl 5-bromo-6-methylpicolinate** as a synthetic intermediate.



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Caption: Synthetic utility of **Methyl 5-bromo-6-methylpicolinate**.

Safety and Handling

Appropriate safety precautions should be taken when handling **Methyl 5-bromo-6-methylpicolinate**. The following is a summary of its hazard information.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses.

Conclusion

Methyl 5-bromo-6-methylpicolinate is a key chemical intermediate with significant potential in synthetic and medicinal chemistry. This guide has provided essential information on its properties, a detailed synthesis protocol, and an overview of its potential applications. As research continues, the utility of this compound in the development of novel and effective therapeutic agents is expected to expand.

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References

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